

Commercial Sourcing and Technical Guide: 6,7-Dichlorobenzo[d]thiazol-2-amine

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Compound of Interest

Compound Name: 6,7-Dichlorobenzo[d]thiazol-2-amine

Cat. No.: B1220176

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **6,7-Dichlorobenzo[d]thiazol-2-amine** (CAS No: 25150-27-0), a key heterocyclic building block in medicinal chemistry and drug discovery. The guide details potential suppliers, provides a general synthetic methodology based on published literature, and outlines a conceptual workflow for its procurement and application in a research setting.

Core Compound Information

Property	Value
IUPAC Name	6,7-dichloro-1,3-benzothiazol-2-amine
CAS Number	25150-27-0
Molecular Formula	C ₇ H ₄ Cl ₂ N ₂ S
Molecular Weight	219.09 g/mol
Appearance	Typically a powder
Purity	Often available at ≥97%

Commercial Suppliers

A number of chemical suppliers offer **6,7-Dichlorobenzo[d]thiazol-2-amine**. The following table summarizes a selection of these vendors. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed specifications.

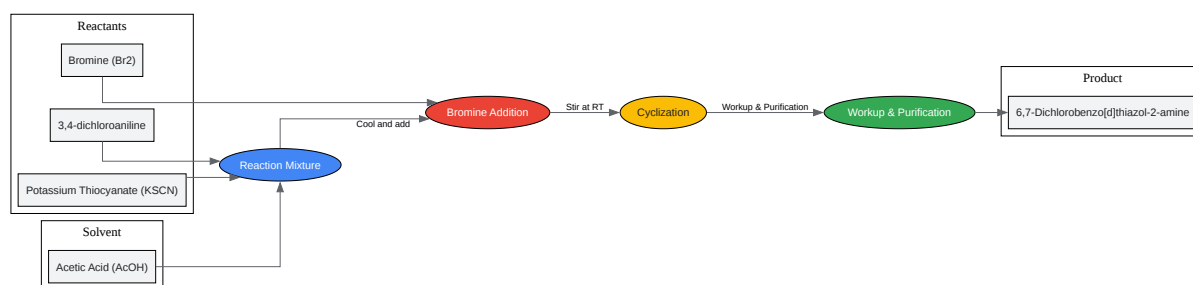
Supplier	Product Number (Example)	Purity (Typical)	Available Quantities
ChemScene	CS-0060630	≥97%	Milligrams to grams
Ambeed, Inc.	A101122	Not specified	Milligrams to grams
BLD Pharmatech Ltd.	BP25207560	Not specified	Milligrams to grams
Fluorochem	F465582	97%	Milligrams to grams
DSL Chemicals (Shanghai) Co., Ltd.	C022658	Not specified	Inquire for details
Dayang Chem (Hangzhou) Co.,Ltd.	DC20468184	Not specified	Inquire for details
Leap Chem Co., Ltd.	LC11883564	Not specified	Inquire for details
Finipharma Ltd.	F9241848	Not specified	Inquire for details
Xiamen Hisunny Chemical Co., Ltd.	XHC21788712	Not specified	Inquire for details
Pharmacore Co., Limited	PL15184554	Not specified	Inquire for details
Simagchem Corporation	SC13864158	Not specified	Inquire for details
Gihi Chemicals Co., Limited	GCL17827128	Not specified	Inquire for details
Autech Industry Co.,Limited	AIC17827128	Not specified	Inquire for details
Zehao Industry Co., Ltd.	ZI15844752	Not specified	Inquire for details

Note: This is not an exhaustive list, and the presence of a supplier does not constitute an endorsement.

General Experimental Protocol for Synthesis

While a specific, detailed, step-by-step protocol for the synthesis of **6,7-Dichlorobenzo[d]thiazol-2-amine** is not readily available in the public domain, a general and widely utilized method for the synthesis of 2-aminobenzothiazoles involves the reaction of a corresponding substituted aniline with a thiocyanate salt in the presence of a halogenating agent.^[1] A plausible synthetic route for **6,7-Dichlorobenzo[d]thiazol-2-amine**, based on these established methods, is outlined below.

Reaction Scheme:



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Caption: General Synthetic Pathway for **6,7-Dichlorobenzo[d]thiazol-2-amine**.

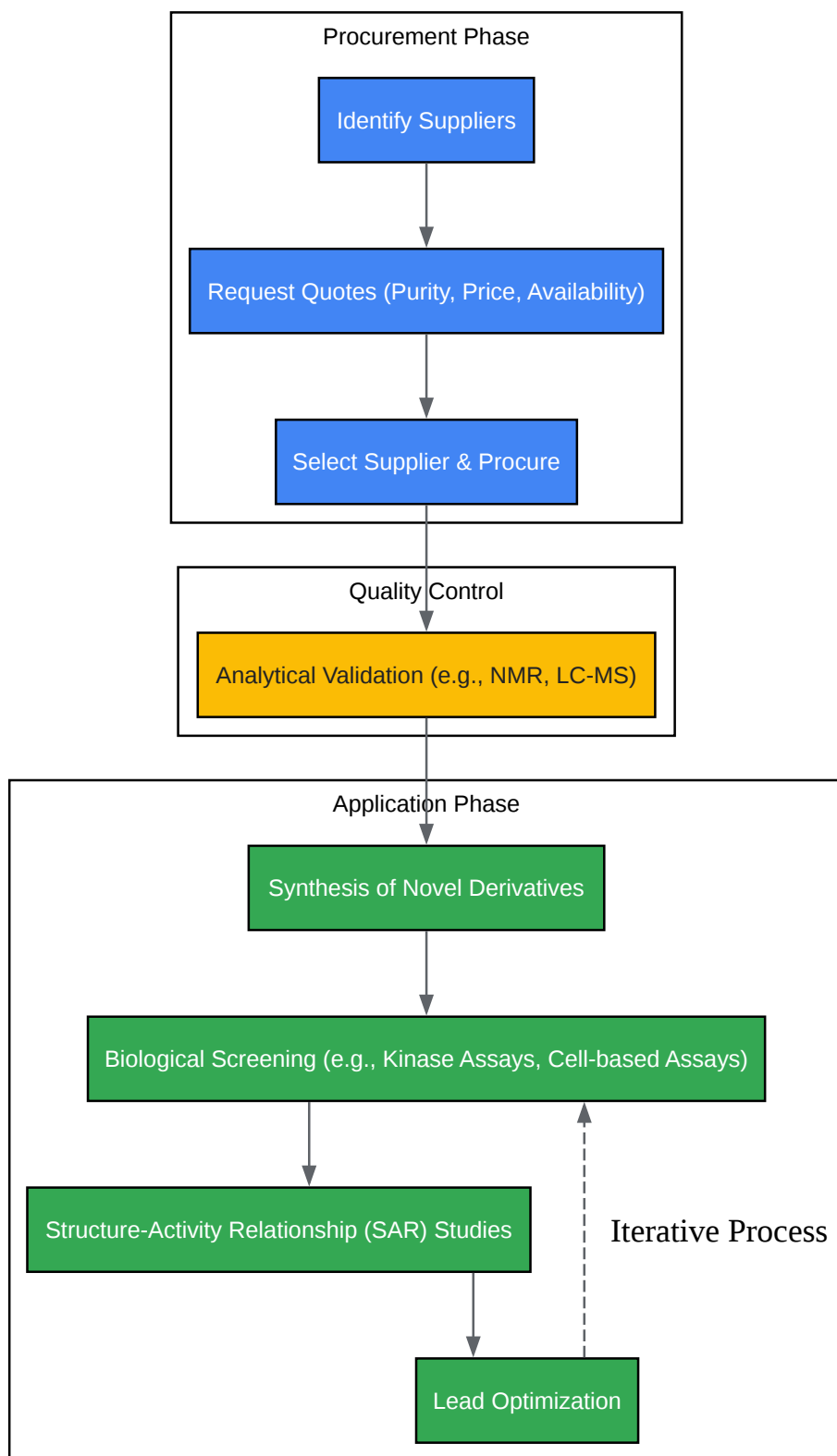
Methodology:

- **Reaction Setup:** To a solution of 3,4-dichloroaniline in glacial acetic acid, add potassium thiocyanate. The mixture is typically stirred at room temperature for a period to allow for the formation of the thiourea intermediate.
- **Halogenation and Cyclization:** The reaction mixture is then cooled in an ice bath. A solution of bromine in glacial acetic acid is added dropwise while maintaining a low temperature. After the addition is complete, the reaction is allowed to warm to room temperature and stirred for several hours to facilitate the cyclization to the benzothiazole ring system.
- **Work-up and Purification:** The reaction mixture is then poured into water, and the resulting precipitate is collected by filtration. The crude product is washed with water and can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the desired **6,7-Dichlorobenzo[d]thiazol-2-amine**.

Note: This is a generalized protocol and may require optimization of reaction conditions, such as temperature, reaction time, and stoichiometry, for optimal yield and purity. Standard laboratory safety precautions should be strictly followed.

Conceptual Research Workflow

The procurement and utilization of **6,7-Dichlorobenzo[d]thiazol-2-amine** in a research and development setting can be visualized as a multi-step process.



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Caption: Conceptual Workflow for Research Utilization.

Potential Applications in Drug Discovery

Benzothiazole derivatives are a well-established class of heterocyclic compounds with a broad range of biological activities. They are known to exhibit anticancer, anti-inflammatory, antimicrobial, and anticonvulsant properties. The 2-aminobenzothiazole scaffold, in particular, is a privileged structure in medicinal chemistry.

While the specific biological targets and signaling pathways for **6,7-Dichlorobenzo[d]thiazol-2-amine** are not extensively documented in publicly available literature, its structural similarity to other biologically active benzothiazoles suggests potential for its derivatives to be investigated as inhibitors of various enzymes, such as kinases, or as modulators of other cellular pathways implicated in disease. Researchers can use this compound as a starting material for the synthesis of novel derivatives to explore their therapeutic potential.

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References

- 1. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
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